

An In-depth Technical Guide to Methyl 3-hydroxybutyrate: Chemical Structure and Isomers

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Compound of Interest

Compound Name: Methyl 3-hydroxybutyrate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, properties, and isomers of **Methyl 3-hydroxybutyrate**. It includes detailed experimental protocols and data presented in a structured format to support research and development activities.

Chemical Structure and Properties

Methyl 3-hydroxybutyrate, also known as methyl 3-hydroxybutanoate, is a beta-hydroxy acid ester.^[1] Its fundamental chemical and physical properties are crucial for its application in various scientific fields.

- IUPAC Name: methyl 3-hydroxybutanoate^[2]
- Molecular Formula: C₅H₁₀O₃^[2]
- Molecular Weight: 118.13 g/mol ^[2]
- CAS Number (for racemic mixture): 1487-49-6^{[1][2]}

The structure consists of a four-carbon butyrate chain with a hydroxyl group on the third carbon (C3) and a methyl ester group.

Chemical Structure (2D Representation):

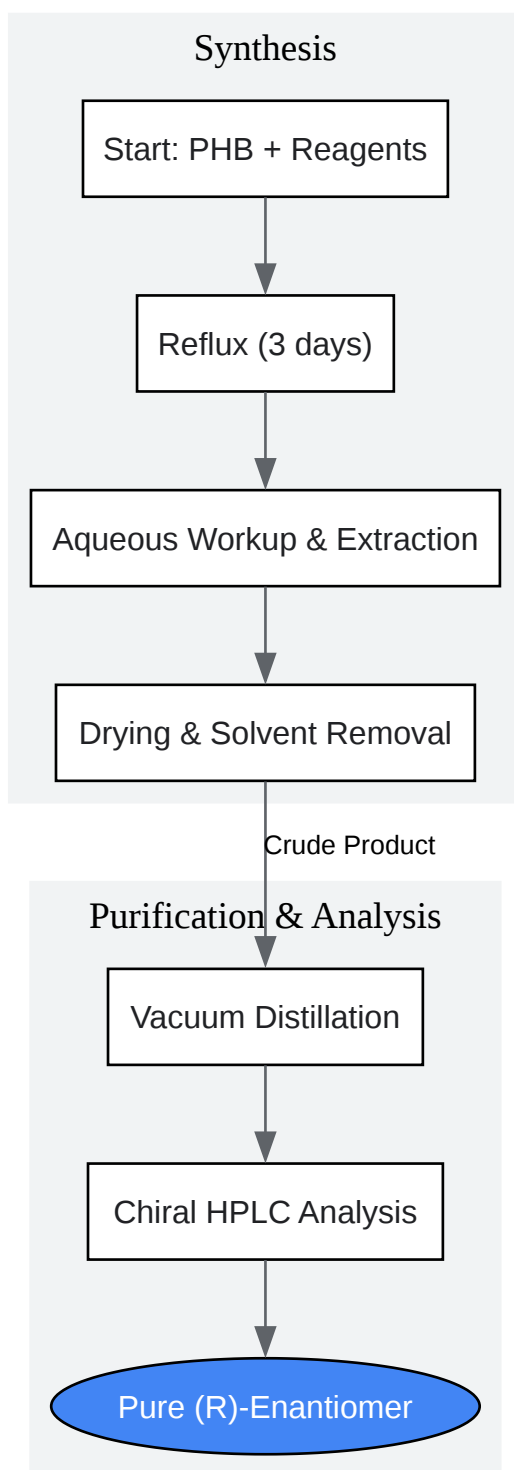
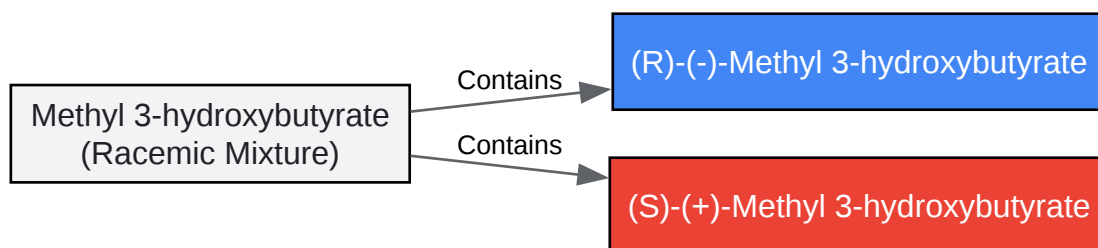
Physicochemical Properties

The physicochemical properties of racemic **Methyl 3-hydroxybutyrate** are summarized in the table below. These properties are essential for handling, storage, and application in experimental settings.

Property	Value	Reference
Appearance	Colorless, clear liquid with a mild, apple-like aroma.	[2][3]
Boiling Point	158-160 °C at 760 mmHg	[2]
Density	1.053 - 1.061 g/mL at 20 °C	[2][4][5]
Refractive Index (n _{20/D})	1.417 - 1.425	[2][4][5]
Solubility	Practically insoluble in water; Soluble in ethanol.	[2][3][6]
Flash Point	71.67 °C (161.00 °F)	[5]

Isomers of Methyl 3-hydroxybutyrate

The presence of a chiral center at the C3 carbon means that **Methyl 3-hydroxybutyrate** exists as a pair of enantiomers: (R)- and (S)-**Methyl 3-hydroxybutyrate**. These enantiomers have identical physical properties except for their interaction with plane-polarized light.



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